

A Comparative Performance Analysis of Pigment Yellow 14 and Other Diarylide Yellows

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Compound of Interest

Compound Name: *Pigment Yellow 14*

Cat. No.: *B2915567*

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This guide provides a detailed comparison of the performance characteristics of **Pigment Yellow 14** against other prominent diarylide yellow pigments, namely Pigment Yellow 12, Pigment Yellow 13, and Pigment Yellow 83. This information is intended for researchers, scientists, and professionals in drug development who utilize pigments in various applications, from coatings and plastics to printing inks.

Diarylide yellow pigments are a class of organic pigments known for their bright, strong yellow shades and are widely used across various industries.[1][2] **Pigment Yellow 14**, specifically, is a greenish-shade diarylide yellow pigment.[3] It is often compared with other diarylide yellows based on its hue, tinctorial strength, and fastness properties. For instance, it is noted to be greener than Pigment Yellow 12 and possesses a lower tinting strength than Pigment Yellow 13.[2][3]

Quantitative Performance Data

The following table summarizes the key performance indicators for **Pigment Yellow 14** and its alternatives, compiled from various technical datasheets.

Property	Pigment Yellow 14	Pigment Yellow 12	Pigment Yellow 13	Pigment Yellow 83
C.I. Name	Pigment Yellow 14	Pigment Yellow 12	Pigment Yellow 13	Pigment Yellow 83
C.I. Number	21095[4]	21090[5]	21100[6]	21108[7]
Hue	Greenish Yellow[8]	Reddish Yellow[5]	Reddish Yellow[9]	Reddish Yellow[7]
Lightfastness (Full Shade, Blue Wool Scale 1-8)	5-6[10][11]	4-5[12]	6[13]	7-8[14][15]
Lightfastness (Tint, Blue Wool Scale 1-8)	3-5[16]	3[12]	5-6[13]	5-6[15]
Heat Stability (°C)	180-200[2][8]	180[5][12]	180-240[6][17]	200-240[7][14]
Water Resistance (1-5 Scale)	5[18]	4-5[12][19]	5[13]	5[7]
Acid Resistance (5% HCl, 1-5 Scale)	5[18][20]	5[5]	4-5[9]	5[14]
Alkali Resistance (5% NaOH, 1-5 Scale)	5[18][20]	5[5]	4-5[9]	5[14]
Ethanol Resistance (1-5 Scale)	4-5[3]	4-5[12]	5[17]	4-5[21]
Xylene Resistance (1-5 Scale)	3-4[9]	3[19]	4-5[9]	4[15]

MEK Resistance (1-5 Scale)	3-4[9]	3-4[12]	4[13]	4[15]
Oil Absorption (g/100g)	35-45[11][18]	40-55[22][23]	30-50[6]	30-55[7]

Experimental Protocols

The data presented in this guide is based on standardized testing methodologies to ensure comparability and reliability. Below are detailed descriptions of the key experimental protocols used to evaluate the performance of these pigments.

Lightfastness Testing (Blue Wool Scale)

The lightfastness of a pigment, its resistance to fading upon exposure to light, is a critical performance parameter.[1] The Blue Wool Scale is a widely adopted standard for this measurement in the pigment and textile industries.[24][25][26]

- Principle: The test involves exposing a sample of the pigment alongside a set of eight standardized blue wool swatches to a controlled light source.[24] Each blue wool swatch is dyed with a blue dye of a different known lightfastness, ranging from 1 (very poor) to 8 (excellent).[25]
- Procedure:
 - A drawdown or print of the pigment is prepared on a suitable substrate.
 - The prepared sample is placed in a lightfastness testing apparatus, typically equipped with a xenon arc lamp that simulates the spectral distribution of natural sunlight.[25]
 - A standard Blue Wool fading card, containing the eight blue wool strips, is exposed simultaneously under the same conditions.
 - The exposure continues until a specified color change is observed in the sample or for a predetermined duration.

- The lightfastness rating is determined by visually comparing the fading of the pigment sample to the fading of the eight blue wool strips. The number of the blue wool strip that shows a similar degree of fading as the pigment sample is assigned as the lightfastness rating of the pigment.[\[24\]](#)

Heat Stability Testing

This test determines the maximum temperature a pigment can withstand before it starts to degrade or change color, a crucial factor for applications involving high-temperature processing, such as in plastics.

- Principle: The pigment is incorporated into a polymer matrix, which is then subjected to a series of increasing temperatures for a fixed duration. The color change at each temperature is then evaluated.
- Procedure:
 - The pigment is thoroughly dispersed into a polymer, such as polyethylene or PVC, at a specified concentration.
 - The pigmented polymer is then processed, for example, by injection molding or extrusion, into small chips or plaques at various temperatures (e.g., in 20°C increments).
 - The color of the samples processed at different temperatures is compared to a sample processed at a low temperature where the pigment is known to be stable.
 - The heat stability is reported as the highest temperature at which no significant color change is observed.

Chemical Resistance Testing

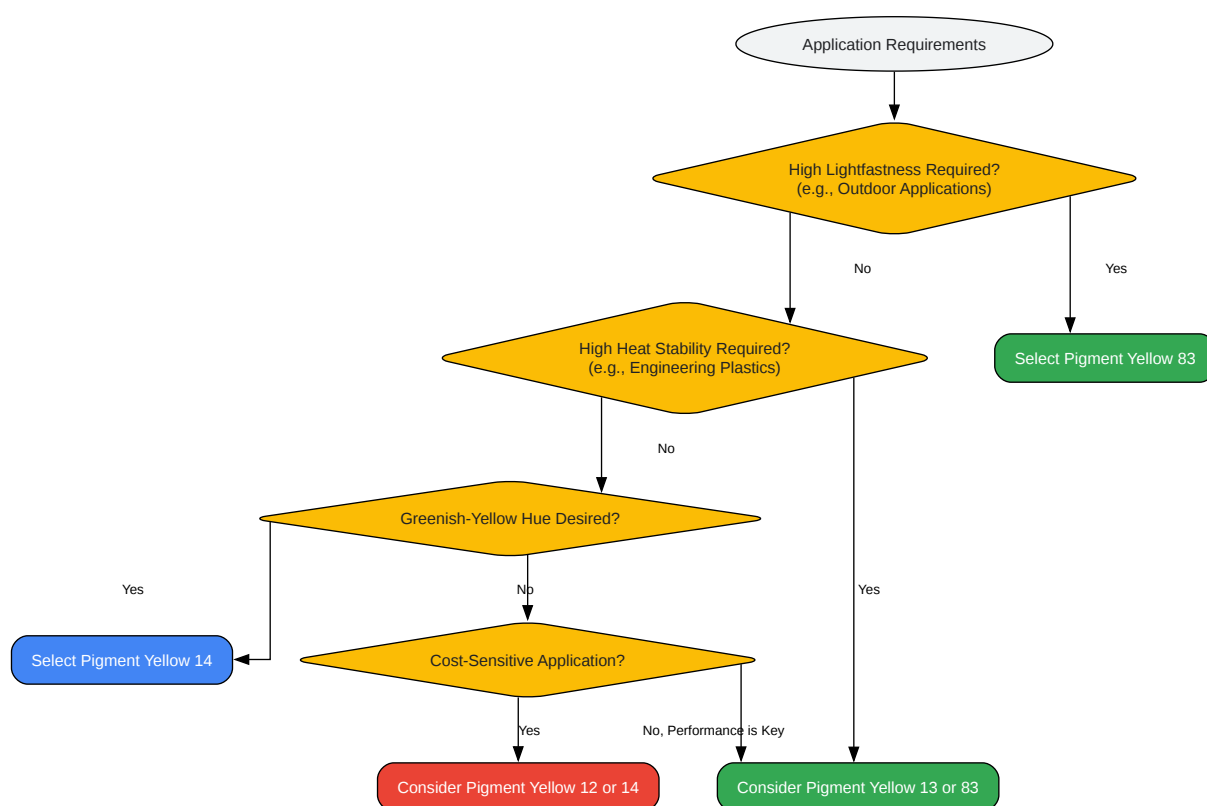
This protocol assesses the ability of a pigment to resist color change when it comes into contact with various chemicals, including solvents, acids, and alkalis.

- Principle: A coated or printed sample of the pigment is immersed in or spotted with a specific chemical for a defined period. The change in color is then evaluated against an untreated sample.

- Procedure:
 - A drawdown of the pigment in a suitable binder is prepared and allowed to fully cure.
 - A piece of absorbent material (e.g., cotton) is saturated with the test chemical (e.g., 5% HCl, 5% NaOH, or a specific solvent).
 - The saturated material is placed on the surface of the pigmented drawdown and covered to prevent evaporation.
 - After a specified time (e.g., 24 hours), the absorbent material is removed, and the surface is cleaned and dried.
 - The tested area is then visually assessed for any color change, bleeding, or other defects compared to an untreated area of the same sample. The resistance is typically rated on a 1 to 5 scale, where 5 represents no change and 1 represents a severe change.

Pigment Selection Workflow

The selection of an appropriate diarylide yellow pigment is highly dependent on the specific requirements of the end-use application. The following diagram illustrates a logical workflow for choosing between **Pigment Yellow 14** and its alternatives based on key performance criteria.



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Caption: A decision tree for selecting a diarylide yellow pigment.

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